

3-Fluorophenylacetonitrile physical and chemical properties

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Compound of Interest

Compound Name: 3-Fluorophenylacetonitrile

Cat. No.: B154504

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An In-depth Technical Guide to 3-Fluorophenylacetonitrile

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Fluorophenylacetonitrile**, tailored for researchers, scientists, and professionals in drug development.

Core Properties and Data

3-Fluorophenylacetonitrile, also known as m-Fluorobenzyl cyanide, is an organic compound with the chemical formula C_8H_6FN ^{[1][2]}. It serves as a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds^[2].

The following table summarizes the key quantitative data for **3-Fluorophenylacetonitrile**:

Property	Value	Source
Molecular Formula	C ₈ H ₆ FN	[1][3][4]
Molecular Weight	135.14 g/mol	[1][3][4]
CAS Number	501-00-8	[1][4]
Melting Point	21 °C	[1][5]
Boiling Point	113-114 °C at 18 mmHg	[1][5]
Density	1.163 g/mL at 25 °C	[1][5]
Refractive Index (n _{20/D})	1.502	[1]
Flash Point	>230 °F (>110 °C)	[1][5]
Vapor Pressure	0.0802 mmHg at 25°C	[5][6]
Appearance	Clear light yellow to slightly brown liquid or powder to lump	[1][2][5]
Solubility	Soluble in organic solvents like dimethylsulfoxide (DMSO) and ethyl acetate.	[1][7]
Stability	Stable under normal temperatures and pressures.	[6]

While specific spectra are not directly provided in the search results, various databases such as PubChem contain spectral information for **3-Fluorophenylacetonitrile**, including ¹H NMR, ¹³C NMR, IR, and mass spectrometry data[8]. Researchers are encouraged to consult these resources for detailed spectral analysis.

Experimental Protocols

The following section details a common laboratory-scale synthesis of **3-Fluorophenylacetonitrile**.

This protocol is adapted from a method described for the synthesis of m-fluorophenylacetonitrile[1][7].

Materials:

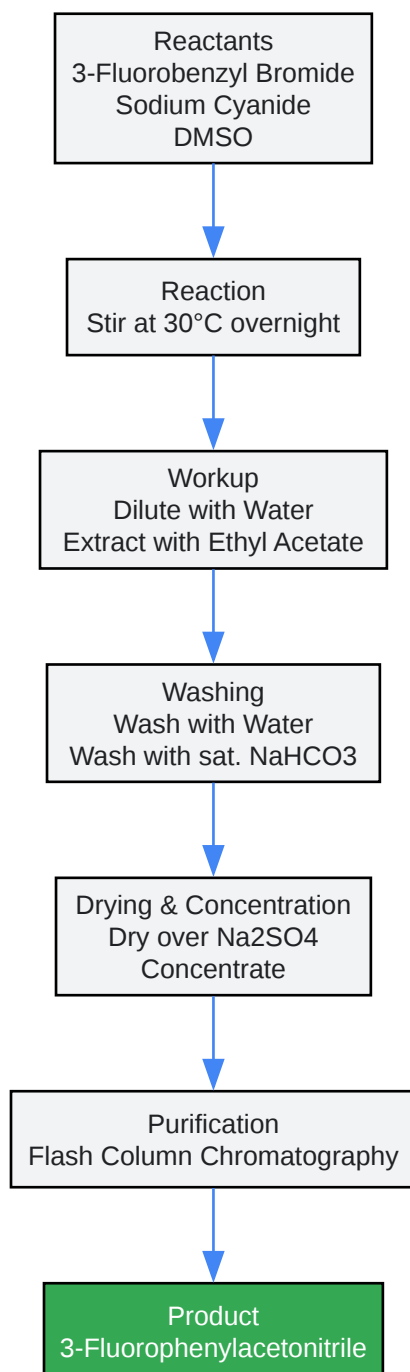
- 3-Fluorobenzyl bromide
- Sodium cyanide (NaCN)
- Dimethylsulfoxide (DMSO)
- Ethyl acetate
- Water
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- Dissolve 3-fluorobenzyl bromide (1.0 g, 5.3 mmol) and sodium cyanide (520 mg, 10.6 mmol) in dimethylsulfoxide (10 mL) in a reaction flask.
- Stir the reaction mixture at 30 °C overnight.
- Monitor the progress of the reaction using thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with water (30 mL).
- Extract the product with ethyl acetate (50 mL).
- Wash the organic phase sequentially with water (5 x 10 mL) and saturated sodium bicarbonate solution (20 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure.
- Purify the residue by flash column chromatography to yield **3-Fluorophenylacetonitrile** as a colorless oil.

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **3-Fluorophenylacetonitrile**.



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Caption: Synthesis of **3-Fluorophenylacetonitrile** Workflow.

Safety Information

3-Fluorophenylacetonitrile is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and eye irritation[1][5]. It is classified as toxic[1][6]. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS)[9].

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References

- 1. 3-Fluorophenylacetonitrile | 501-00-8 [chemicalbook.com]
- 2. CAS 501-00-8: 3-Fluorobenzeneacetonitrile | CymitQuimica [cymitquimica.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. scbt.com [scbt.com]
- 5. chembk.com [chembk.com]
- 6. echemi.com [echemi.com]
- 7. 3-Fluorophenylacetonitrile synthesis - chemicalbook [chemicalbook.com]
- 8. Spectral Information - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. echemi.com [echemi.com]
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